

# molecular formula and molar mass of ethyl orange

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## Compound of Interest

Compound Name: Ethyl orange

Cat. No.: B11956848

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## Molecular Composition and Mass

**Ethyl orange**, in its common sodium salt form, possesses the molecular formula  $C_{16}H_{18}N_3NaO_3S$ .<sup>[1][2][3]</sup> The molar mass of this compound is 355.39 g/mol.<sup>[1][2][4]</sup> A detailed breakdown of the elemental composition and contribution to the overall molar mass is presented below.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	16	12.011	192.176
Hydrogen	H	18	1.008	18.144
Nitrogen	N	3	14.007	42.021
Sodium	Na	1	22.990	22.990
Oxygen	O	3	15.999	47.997
Sulfur	S	1	32.06	32.06
Total			355.388	

The linear formula for **ethyl orange** sodium salt is  $(C_2H_5)_2NC_6H_4N=NC_6H_4SO_3Na$ .<sup>[4]</sup> This compound is also known by its systematic name, sodium 4-[[4-(diethylamino)phenyl]diazenyl]benzenesulfonate.

While the sodium salt is the most frequently encountered form, a potassium salt of **ethyl orange** also exists with the molecular formula  $C_{16}H_{18}KN_3O_3S$  and a corresponding molar mass of approximately 371.5 g/mol .[5]

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. エチルオレンジ ナトリウム塩 indicator grade, Dye content 90 % | Sigma-Aldrich [sigmaaldrich.com]
- 5. Ethyl orange |  $C_{16}H_{18}KN_3O_3S$  | CID 23678401 - PubChem [pubchem.ncbi.nlm.nih.gov]
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